

Personal protective equipment for handling Omberacetam (Standard)

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Compound of Interest

Compound Name: Omberacetam (Standard)

Cat. No.: B1679845

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Standard Operating Procedure for Handling Omberacetam

This document provides essential safety and logistical information for the handling of Omberacetam in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational practices and proper disposal.

Hazard Identification and Risk Assessment

Omberacetam, also known as Noopept or GVS-111, is a nootropic agent. While it is not classified as a hazardous substance, it is an active pharmaceutical ingredient (API) and should be handled with care to minimize exposure. The primary routes of potential exposure are inhalation of dust particles and skin contact.

Personal Protective Equipment (PPE)

To mitigate the risks of exposure, the following personal protective equipment must be worn when handling Omberacetam powder:

PPE Category	Item	Specification
Hand Protection	Nitrile gloves	Powder-free. Change gloves every 30-60 minutes or immediately if contaminated or damaged. [1]
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Respiratory Protection	Dust mask (N95 or P1)	Recommended when handling the powder outside of a ventilated enclosure to avoid dust formation. [2]
Body Protection	Laboratory coat	Fully buttoned.

Safe Handling Procedures

3.1. Engineering Controls:

- Handle Omberacetam powder in a well-ventilated area.
- For procedures that may generate significant dust, use a chemical fume hood or a powder containment hood.

3.2. Procedural Steps for Handling:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Assemble all necessary equipment and materials.
- Donning PPE: Put on a lab coat, safety glasses, and gloves. If not working in a ventilated enclosure, a dust mask is recommended.
- Weighing and Aliquoting:
 - Perform these tasks in a fume hood or on a dedicated bench space that is easy to clean.

- Use a spatula or other appropriate tools to transfer the powder. Avoid scooping in a manner that creates airborne dust.
- Close the primary container immediately after use.
- Dissolving: When preparing solutions, add the solvent to the Omberacetam powder slowly to avoid splashing.
- Post-Handling:
 - Clean all equipment and the work surface thoroughly with an appropriate solvent (e.g., 70% ethanol) and then water.
 - Dispose of all contaminated disposables as chemical waste.
 - Remove PPE in the correct order to avoid cross-contamination (gloves first, then goggles, then lab coat).
 - Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)

Emergency Procedures

4.1. In Case of Skin Contact:

- Immediately wash the affected area with soap and plenty of water.[\[2\]](#)
- Remove contaminated clothing.

4.2. In Case of Eye Contact:

- Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[2\]](#)
- Seek medical attention.

4.3. In Case of Inhalation:

- Move the individual to fresh air.[\[2\]](#)

- If breathing is difficult, seek medical attention.

4.4. In Case of Ingestion:

- Do NOT induce vomiting.
- Rinse the mouth with water.[\[2\]](#)
- Seek immediate medical attention.

4.5. Accidental Spills:

- For small spills, gently sweep up the powder, avoiding dust generation. Use a damp cloth to wipe the area after powder removal.
- Place the collected material and cleaning supplies in a sealed container for disposal as chemical waste.
- For large spills, evacuate the area and follow institutional emergency procedures.

Storage and Disposal

5.1. Storage:

- Store Omberacetam in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)
- Recommended storage temperature is -20°C for long-term storage.

5.2. Disposal:

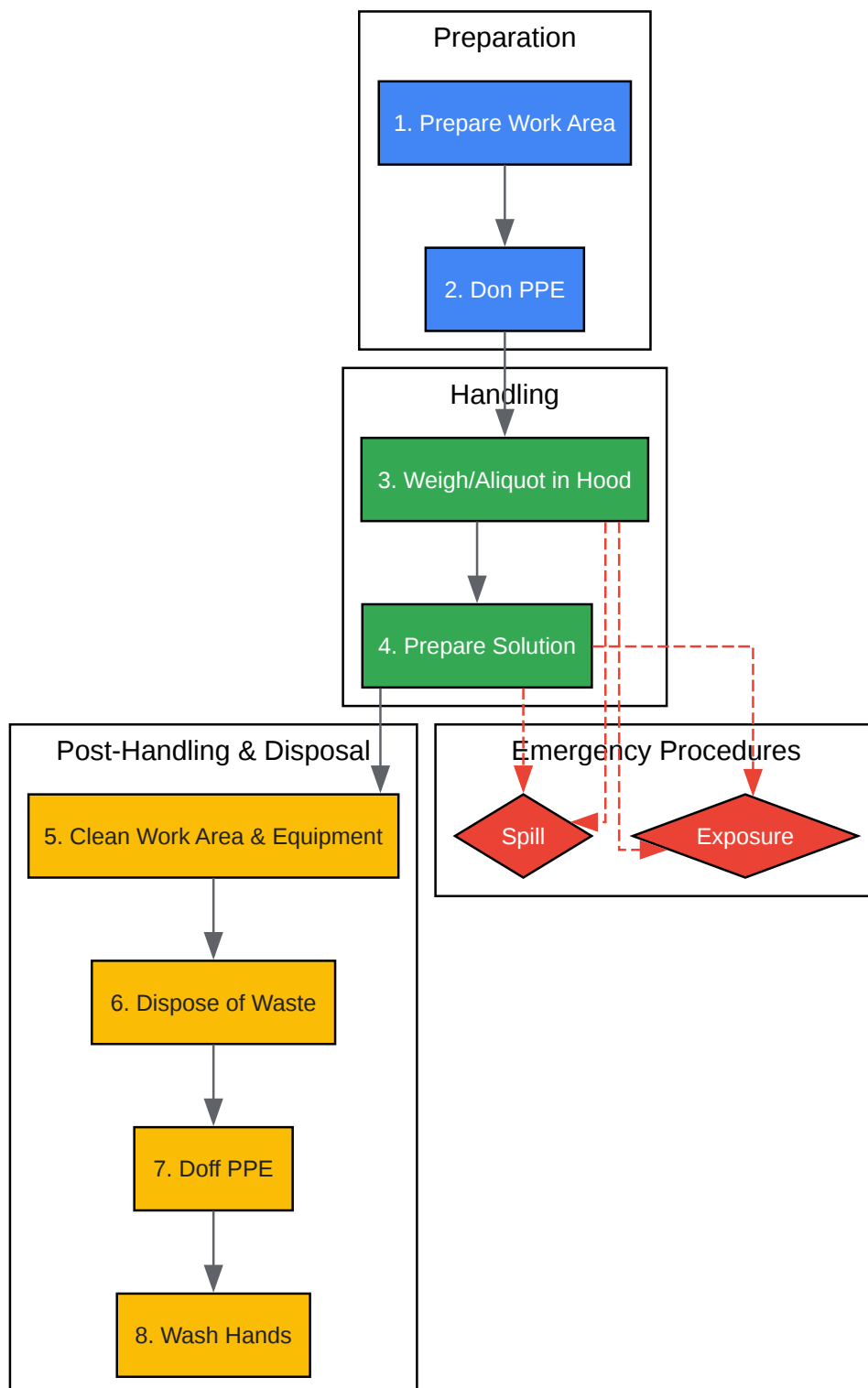
- Dispose of unused Omberacetam and any contaminated materials as chemical waste in accordance with local, state, and federal regulations.
- Do not dispose of Omberacetam down the drain or in the regular trash.
- Keep waste in a suitable, closed container for disposal.[\[2\]](#)

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C17H22N2O4	[3]
Molecular Weight	318.37 g/mol	[3]
Occupational Exposure Limit (OEL)	Not Established	N/A
Purity	Typically ≥98%	[4]
Storage Temperature	-20°C (long-term)	[2]

Omberacetam Handling Workflow

Omberacetam Handling Workflow



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Caption: Workflow for the safe handling of Omberacetam.

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